

Personal protective equipment for handling 3-(Butylamino)propionitrile

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Compound of Interest

Compound Name: 3-(Butylamino)propionitrile

Cat. No.: B1266221

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Essential Safety and Handling Guide for 3-(Butylamino)propionitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **3-(Butylamino)propionitrile** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Chemical and Physical Properties

The following table summarizes key quantitative data for **3-(Butylamino)propionitrile** and related compounds for easy reference.

Property	Value	Notes
3-(Butylamino)propionitrile	CAS: 693-51-6[1]	
Molecular Formula	C ₇ H ₁₄ N ₂ [1]	
Molecular Weight	126.2 g/mol [1]	
Boiling Point	104-106 °C (at 10 mm Hg)[1]	
Melting Point	48.5-49.5 °C[1]	
Density	0.86 g/cm ³ [1]	
Toxicity Data (Similar Compounds)		
3-Aminopropionitrile Fumarate (Oral Rat LD50)	800 mg/kg[2]	For comparison
3-Dimethylaminopropionitrile (Oral Rat LD50)	2600 mg/kg[3]	For comparison
3-Dimethylaminopropionitrile (Dermal Rabbit LD50)	1410 mg/kg[3]	For comparison
Propionitrile (Oral Rat LD50)	39 mg/kg[4]	For comparison
Propionitrile (Dermal Rabbit LD50)	128 mg/kg[4]	For comparison

Hazard Identification and Personal Protective Equipment (PPE)

3-(Butylamino)propionitrile is classified as harmful and an irritant.[1] It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure.

Hazard Class	GHS Hazard Statements
Harmful	H302: Harmful if swallowed[1]H312: Harmful in contact with skin[1]H332: Harmful if inhaled[1]
Irritant	H315: Causes skin irritation[1]H319: Causes serious eye irritation[1]H335: May cause respiratory irritation[1]

Recommended Personal Protective Equipment (PPE)

Situation	Required PPE
Standard Handling	• Chemical safety goggles with side shields[2]• Nitrile gloves (immediately replace if contaminated)[2]• Chemical-resistant lab coat[2]
Risk of Splash	• Face shield in addition to safety goggles• Chemical-resistant apron over lab coat
Large Quantities/Spills	• NIOSH-approved respirator with appropriate cartridges[2]• Heavy-duty, chemical-resistant gloves and boots

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **3-(Butylamino)propionitrile** from preparation to the completion of work.

1. Preparation and Engineering Controls:

- Ventilation: Always handle **3-(Butylamino)propionitrile** in a certified chemical fume hood to minimize inhalation exposure.[5]
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[5]

- Material Review: Before starting, review the Safety Data Sheet (SDS) for **3-(Butylamino)propionitrile** and any other chemicals being used.

2. Personal Protective Equipment (PPE) Donning:

- Hand Protection: Wear appropriate chemical-resistant gloves (nitrile gloves are suitable for incidental contact).[2] Check gloves for any signs of degradation or punctures before use.
- Eye and Face Protection: Wear chemical safety goggles.[2] If there is a significant risk of splashing, a face shield should be worn over the goggles.
- Protective Clothing: A buttoned lab coat must be worn.[2] For larger quantities, consider a chemical-resistant apron. Ensure legs and feet are fully covered with long pants and closed-toe shoes.

3. Chemical Handling:

- Dispensing: When transferring or dispensing the chemical, do so slowly and carefully to avoid splashing or aerosol generation.
- Incompatible Materials: Keep away from strong oxidizing agents, acids, and bases.[6]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[7] Wash hands thoroughly with soap and water after handling the chemical, before leaving the lab, and before eating or drinking.
[7]

4. Post-Experiment:

- Decontamination: Clean the work area thoroughly with an appropriate solvent and decontaminating solution.
- Storage: Store **3-(Butylamino)propionitrile** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible substances.[8]

Disposal Plan: Waste Management Protocol

Proper disposal of **3-(Butylamino)propionitrile** and associated contaminated materials is essential to prevent environmental contamination and ensure safety.

1. Waste Segregation and Collection:

- Chemical Waste: Collect all waste containing **3-(Butylamino)propionitrile** in a designated, sealed, and clearly labeled hazardous waste container.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated materials must be treated as hazardous waste.^[9] Place them in a designated, sealed waste container.^{[9][10]} Do not discard them in regular trash.^[10]
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

2. Labeling and Storage of Waste:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3-(Butylamino)propionitrile**".
- Storage: Store hazardous waste containers in a designated satellite accumulation area, away from general work areas and incompatible materials.

3. Final Disposal:

- Licensed Disposal: Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Regulatory Compliance: Ensure all disposal practices comply with local, state, and federal regulations.

Workflow for Safe Handling of 3-(Butylamino)propionitrile

Caption: Workflow for the safe handling of **3-(Butylamino)propionitrile**.

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